

# Isopropyl Citrate: A Technical Guide to its Molecular Structure and Chemical Formula

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Isopropyl citrate**, a versatile compound utilized across the pharmaceutical, cosmetic, and food industries, is not a single molecular entity but rather a mixture of mono-, di-, and tri-isopropyl esters of citric acid. This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and key physicochemical properties of these esters. It details generalized experimental protocols for their synthesis via Fischer esterification and outlines analytical methodologies for their characterization and quantification, primarily focusing on spectroscopic and chromatographic techniques. This document aims to serve as a foundational resource for professionals engaged in research and development involving **isopropyl citrate**.

### Introduction

**Isopropyl citrate** is the product of the esterification of citric acid with isopropanol. Commercially, it is available as a mixture whose composition can vary, but typically consists of monoisopropyl citrate, diisopropyl citrate, and triisopropyl citrate. The degree of esterification significantly influences the physicochemical properties of the mixture, such as its solubility, viscosity, and polarity, thereby affecting its application. **Isopropyl citrate** is primarily used as a sequestrant, antioxidant, and plasticizer. In pharmaceutical formulations, it can act as a solvent or a stabilizer. A thorough understanding of its chemical nature is paramount for its effective application and for ensuring product quality and stability.



## **Molecular Structure and Chemical Formula**

The fundamental structure of **isopropyl citrate** is based on the citric acid backbone, a tricarboxylic acid. The esterification process replaces the hydrogen atom of the carboxylic acid groups with an isopropyl group (-CH(CH<sub>3</sub>)<sub>2</sub>).

Mono**isopropyl Citrate**: One of the three carboxylic acid groups is esterified. There are two possible isomers depending on which carboxylic acid group is esterified. The chemical formula is  $C_9H_{14}O_7$ .

Di**isopropyl Citrate**: Two of the three carboxylic acid groups are esterified. This also results in isomeric forms. The chemical formula is  $C_{12}H_{20}O_7$ .

Triisopropyl Citrate: All three carboxylic acid groups are esterified. The chemical formula is  $C_{15}H_{26}O_7$ .

The molecular structures of the three main components of **isopropyl citrate** are depicted below.



Triisopropyl Citrate

tri

Diisopropyl Citrate

Structure not available

Monoisopropyl Citrate

mono







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